Spectroscopic and Synthetic Profile of H-Aib-OtBu: A Technical Guide

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Compound of Interest	
Compound Name:	*tert-Butyl 2-amino-2-methylpropanoate*
CAS No.:	*4512-32-7*
Cat. No.:	*B555792*

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for H-Aib-OtBu (**tert-butyl 2-amino-2-methylpropanoate**), a valuable building block in peptide and medicinal chemistry. This document details the available Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside a representative experimental protocol for its synthesis.

Spectroscopic Data

The unique structural features of H-Aib-OtBu, namely the sterically hindered tert-butyl ester and the gem-dimethyl groups on the alpha-carbon, give rise to a distinct spectroscopic signature. The following tables summarize the key quantitative data obtained from NMR, IR, and MS analyses.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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Due to the absence of protons on the α-carbon, the ^{1}H NMR spectrum of H-Aib-OtBu is relatively simple. The chemical shifts are influenced by the electron-withdrawing ester functionality and the free amine group.

Table 1: Predicted ^{1}H NMR Spectral Data for H-Aib-OtBu

Protons	Chemical Shift (δ) ppm (Predicted)	Multiplicity	Integration
-C(CH$_3$)$_2$ (gem-dimethyl)	~1.4 - 1.5	Singlet	6H
-OC(CH$_3$)$_3$ (tert-butyl)	~1.4 - 1.5	Singlet	9H
-NH$_2$ (amino)	Variable (typically broad singlet)	Singlet	2H

Table 2: Predicted ^{13}C NMR Spectral Data for H-Aib-OtBu

Carbon Atom	Chemical Shift (δ) ppm (Predicted)
C=O (ester carbonyl)	~175
-OC(CH$_3$)$_3$ (quaternary carbon of tert-butyl)	~80
-C(CH$_3$)$_2$ (α-carbon)	~55
-C(CH$_3$)$_2$ (gem-dimethyl carbons)	~25
-OC(CH$_3$)$_3$ (tert-butyl methyl carbons)	~28

Infrared (IR) Spectroscopy

The IR spectrum of H-Aib-OtBu displays characteristic absorption bands corresponding to its primary functional groups.

Table 3: IR Spectral Data for H-Aib-OtBu

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Wavenumber (cm^{-1})	Vibration Mode	Functional Group
3300 - 3400	N-H stretch	Primary amine ($-NH_2$)
2850 - 3000	C-H stretch	Aliphatic (gem-dimethyl and tert-butyl)
~1730	C=O stretch	Ester carbonyl
~1590	N-H bend	Primary amine ($-NH_2$)
~1250 and ~1150	C-O stretch	Ester

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight of H-Aib-OtBu. The molecular formula is $C_8H_{17}NO_2$.[1] The calculated molecular weight is approximately 159.23 g/mol .[1] Common ionization techniques such as Electrospray Ionization (ESI) would be expected to show the protonated molecule.

Table 4: Mass Spectrometry Data for H-Aib-OtBu

Ion	Calculated m/z
$[M+H]^+$	160.13
$[M+Na]^+$	182.11

Experimental Protocols

The following section details a representative protocol for the synthesis of H-Aib-OtBu.

Synthesis of H-Aib-OtBu

A common method for the synthesis of tert-butyl esters of amino acids involves the reaction of the amino acid with a tert-butylating agent in the presence of an acid catalyst.

Materials:

- 2-Aminoisobutyric acid (Aib)

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- tert-Butanol (excess)
- Concentrated sulfuric acid (catalytic amount)
- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate

Procedure:

- A suspension of 2-aminoisobutyric acid in a large excess of tert-butanol is prepared in a round-bottom flask equipped with a reflux condenser.
- A catalytic amount of concentrated sulfuric acid is carefully added to the stirred suspension.
- The reaction mixture is heated to reflux and maintained at this temperature for several hours, with reaction progress monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature, and the excess tert-butanol is removed under reduced pressure.
- The residue is dissolved in diethyl ether and washed sequentially with saturated sodium bicarbonate solution and brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated under reduced pressure to yield the crude H-Aib-OtBu.
- The crude product can be further purified by column chromatography on silica gel or by distillation under reduced pressure.

Visualizations

The following diagrams illustrate the key experimental and logical workflows.

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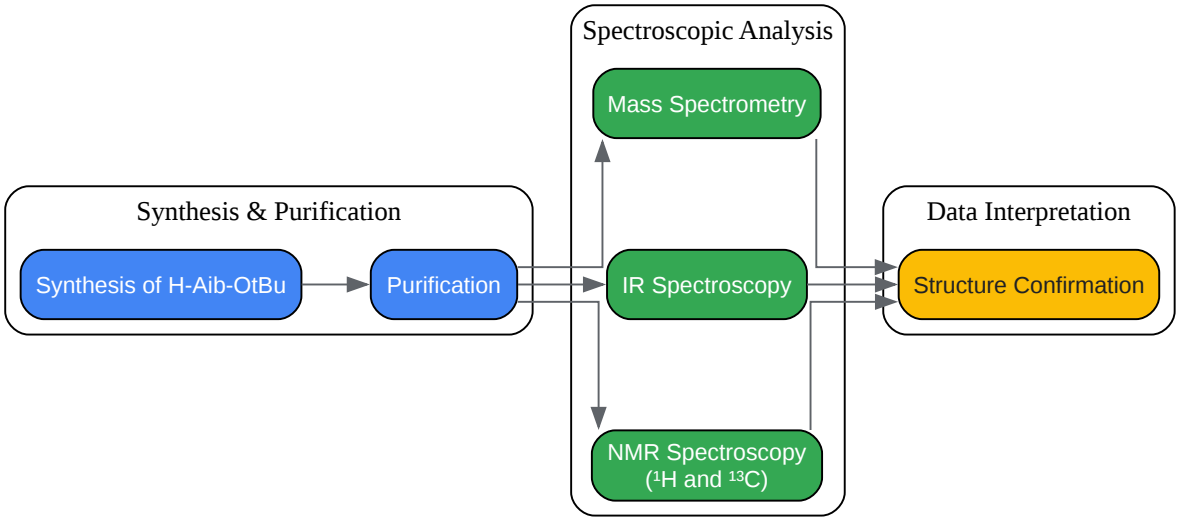

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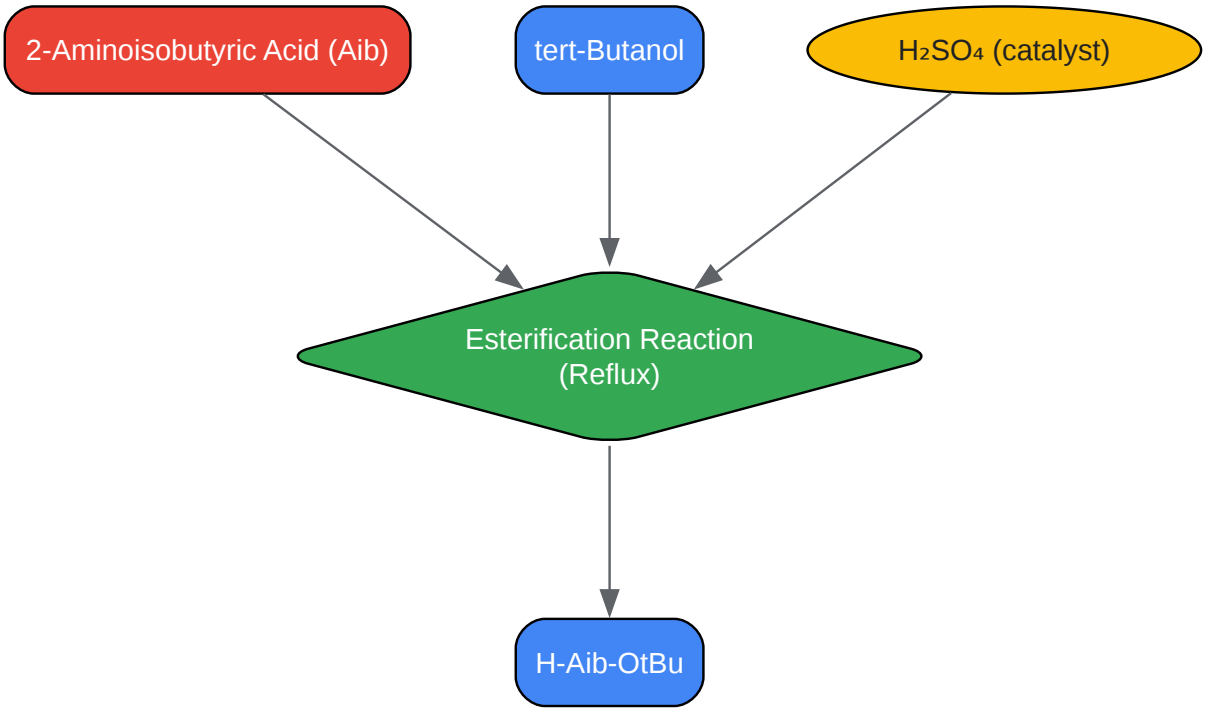
Caption: Workflow for the synthesis and spectroscopic characterization of H-Aib-OtBu.



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Caption: Simplified reaction pathway for the synthesis of H-Aib-OtBu.

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References

- 1. 4512-32-7(tert-butyl 2-amino-2-methyl-propanoate) | Kuujia.com [kuujia.com]
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